

Mitigating Temperature Measurement Noise with the MCC-134: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: MCC-134
Cat. No.: B10825966

[Get Quote](#)

This technical support center provides troubleshooting guidance and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in reducing temperature measurement noise when using the Measurement Computing **MCC-134** thermocouple HAT with a Raspberry Pi.

Frequently Asked Questions (FAQs)

Q1: What are the primary sources of temperature measurement error with the **MCC-134**?

A1: Temperature measurement error with the **MCC-134** can originate from several sources. These include the inherent error of the thermocouple itself, noise from the analog-to-digital converter (ADC), and errors in the cold junction compensation (CJC).^{[1][2]} Environmental factors, such as temperature gradients across the **MCC-134** board and electrical noise, can also significantly impact measurement accuracy.

Q2: What is cold junction compensation (CJC) and how does it affect accuracy?

A2: Thermocouples measure the temperature difference between the "hot" junction (the sensing tip) and the "cold" junction (where the thermocouple connects to the measurement device). To determine the absolute temperature at the hot junction, the temperature of the cold

junction must be accurately measured. The **MCC-134** uses three high-resolution thermistors to measure the temperature of the terminal blocks where the thermocouples connect.[\[2\]](#)[\[3\]](#)

Inaccuracies in the CJC measurement, often caused by rapid temperature changes or thermal gradients across the board, will directly translate to errors in the final temperature reading.

Q3: How does the Raspberry Pi's processor load affect temperature measurements?

A3: A high processor load on the Raspberry Pi can significantly increase its operating temperature. This heat can be transferred to the **MCC-134**, creating thermal gradients across the board and affecting the accuracy of the cold junction compensation.[\[1\]](#)[\[2\]](#) For instance, running a program that fully loads all four cores of the Raspberry Pi processor can raise its temperature by over 20°C compared to running a single-core program.[\[1\]](#)[\[3\]](#)

Q4: What are common types of electrical noise that can interfere with thermocouple measurements?

A4: Several types of electrical noise can degrade the accuracy of thermocouple measurements, which produce a very small voltage signal. These include:


- Static Noise: Caused by capacitive coupling from a voltage source.[\[4\]](#)
- Magnetic Noise: Induced by magnetic fields from nearby current-carrying conductors.[\[4\]](#)
- Crosstalk: Occurs when signals from adjacent circuits interfere with each other.[\[4\]](#)
- Common-Mode Noise: Arises from multiple ground connections in the circuit, leading to small currents flowing between them.[\[4\]](#)

Troubleshooting Guides

Issue 1: Unstable or Drifting Temperature Readings

This issue is often caused by environmental factors or the Raspberry Pi's operational state.

Troubleshooting Workflow:

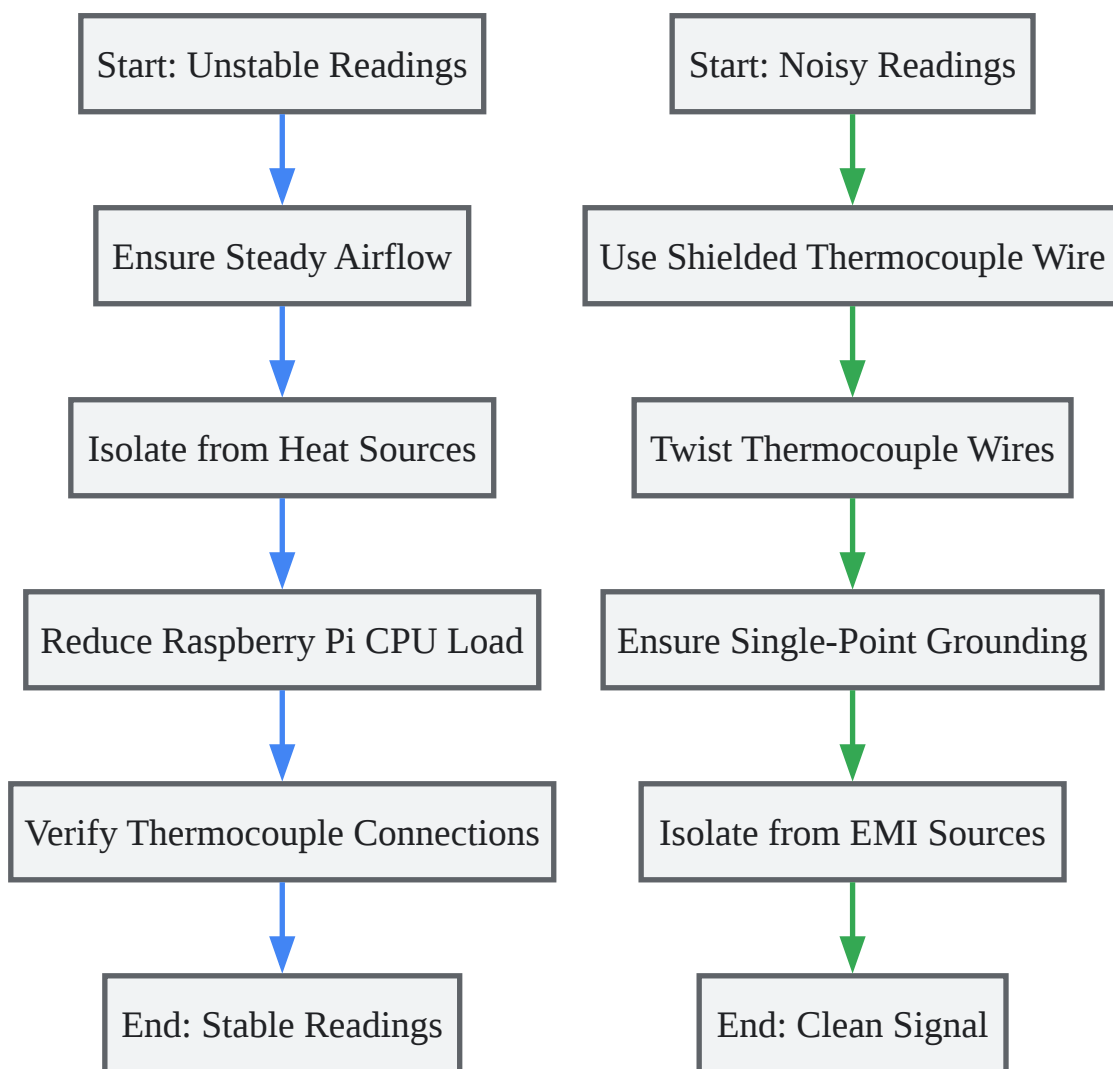

[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [TechTip: Measuring Thermocouples with Raspberry Pi® and the MCC 134 – Digilent Blog \[digilent.com\]](#)
- 2. [Measuring Thermocouples | MCC 134 and Raspberry Pi | DesignSpark \[rs-online.com\]](#)

- [3. files.digilent.com \[files.digilent.com\]](#)
- [4. NOISE REDUCTION TIPS FOR THERMOCOUPLE MEASUREMENTS - News \[geocorpinc.com\]](#)
- To cite this document: BenchChem. [Mitigating Temperature Measurement Noise with the MCC-134: A Technical Guide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b10825966/docs#mitigating-temperature-measurement-noise-with-the-mcc-134-a-technical-guide\]](https://www.benchchem.com/product/b10825966/docs#mitigating-temperature-measurement-noise-with-the-mcc-134-a-technical-guide)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

